

Personal Protective Equipment & Handling Guide: FMF-04-159-2

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: FMF-04-159-2

CAS No.: 2364489-81-4

Cat. No.: B607487

[Get Quote](#)

Target: Covalent CDK14/TAIRE Family Inhibitor | Mechanism: Cysteine 218 Modification

Core Directive: The "Why" Behind the Safety

Senior Scientist Note: **FMF-04-159-2** is not a generic reagent; it is a nanomolar-potency covalent inhibitor (IC50 ~40 nM for CDK14).

Unlike reversible inhibitors, this compound utilizes an electrophilic "warhead" to form a permanent bond with Cysteine 218 on the CDK14 protein. This chemical mechanism dictates your safety protocol.

- **Electrophilic Reactivity:** The same mechanism that allows it to bind CDK14 means it is chemically reactive toward nucleophiles (proteins) in your skin and respiratory tract. This creates a high risk of sensitization (immune reaction) and contact dermatitis.
- **High Potency:** With activity in the double-digit nanomolar range, minute quantities of dust are biologically significant. It causes G2/M cell cycle arrest; therefore, it must be treated as a potential reproductive toxin and cytotoxin.

Operational Rule: Treat **FMF-04-159-2** as an OEB 4 (Occupational Exposure Band) compound. Handling requires containment, not just PPE.^[1]

Risk Assessment & PPE Matrix

The following matrix is non-negotiable for personnel handling >1 mg of solid substance.

Hazard Category	Specification	Scientific Rationale
Respiratory	Engineering Control (Primary): Chemical Fume Hood or Class II BSC.PPE (Secondary): N95 (minimum) or N100/P100 respirator if outside containment.	Inhalation of dust allows direct access to the bloodstream and systemic distribution. The covalent warhead can haptenize respiratory proteins, causing asthma-like sensitization.
Dermal (Hands)	Double Gloving Strategy:1. Inner: Nitrile (4 mil)2. Outer: Nitrile (Extended Cuff, >5 mil)	DMSO Danger: This compound is stored/solubilized in DMSO. DMSO increases skin permeability, acting as a "shuttle" that carries the toxin directly into the blood. Double gloving creates a sacrificial layer.
Dermal (Body)	Tyvek® Lab Coat (Closed Front) with wrist cuffs.	Standard cotton coats are porous. Tyvek provides a barrier against dust and minor splashes.
Ocular	Chemical Splash Goggles (ANSI Z87.1).	Safety glasses with side shields are insufficient for liquid handling (DMSO solutions) where splash risk exists.

Operational Protocol: A Self-Validating System

This protocol uses a "Check-Act-Verify" logic to prevent exposure before it happens.

Phase 1: Preparation & Weighing (Solid State)

The highest risk phase. Static electricity can cause powder to disperse.

- Static Neutralization: Place an anti-static gun or ionizer bar inside the weigh station.
 - Why: **FMF-04-159-2** is a dry powder; static charge can cause "fly-away" particles that contaminate the user.
- The "Zone" Setup: Line the fume hood surface with an absorbent, plastic-backed bench pad (absorbent side up).
 - Self-Validation: If a spill occurs, the pad changes color (wetness), and the plastic backing prevents hood contamination.
- Weighing:
 - Open the source vial **ONLY** inside the hood.
 - Use a disposable spatula. Do not attempt to clean and reuse spatulas.
 - Crucial Step: Wipe the exterior of the source vial with a solvent-dampened Kimwipe before removing it from the hood to remove invisible dust.

Phase 2: Solubilization (Liquid State)

Standard solvent: DMSO (Dimethyl sulfoxide) or DMF.

- Solvent Addition: Add the solvent directly to the source vial if possible, rather than transferring powder to a flask. This eliminates the "dust transfer" step entirely.
- Vortexing: Cap the vial tightly and Parafilm® the lid before vortexing.
 - Why: Vortexing creates aerosols inside the vial. If the cap leaks, the Parafilm captures the hazardous aerosol.
- Syringe Transfer: Use Luer-lock syringes only. Avoid friction-fit needles which can pop off under pressure, aerosolizing the solution.

Phase 3: Waste & Deactivation

- Segregation: Do not mix with general organic waste. Label clearly: "High Potency Covalent Inhibitor - Contains DMSO."

- Deactivation (Spills):
 - Because the compound targets cysteines (thiols), it can be chemically deactivated by treating spills with a solution containing excess thiols (e.g., glutathione or N-acetylcysteine) or a basic solution (10% bleach) to hydrolyze the electrophilic warhead, though incineration is the only guaranteed disposal method.

Visual Workflow (Graphviz)

The following diagram illustrates the "Safe Loop" workflow. If any "Check" fails, the user must stop.



[Click to download full resolution via product page](#)

Caption: Operational workflow for **FMF-04-159-2**. Yellow nodes represent critical "Go/No-Go" safety gates.

References & Authority

- Ferguson, F. M., et al. (2019). "Discovery of Covalent CDK14 Inhibitors with Pan-TAIRE Family Specificity." *Cell Chemical Biology*, 26(6), 804–817.
 - Relevance: Defines the mechanism (Cys218 covalent binding) and potency (IC50 values), establishing the biological hazard basis.
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). *Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards*.
 - Relevance: Establishes the standard for "Potent Compound" handling and double-gloving protocols.

- Occupational Safety and Health Administration (OSHA). (2011). Laboratory Safety Guidance (OSHA 3404-11R).
 - Relevance: Regulatory framework for controlling exposure to sensitizing chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: FMF-04-159-2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607487#personal-protective-equipment-for-handling-fmf-04-159-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com